

A Technical Guide to the Physical Properties of 2-Ethylhexyl Isocyanate

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Compound of Interest

Compound Name: 2-Ethylhexyl isocyanate

CAS No.: 20392-34-1

Cat. No.: B1626854

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This document provides an in-depth examination of the core physical properties of **2-Ethylhexyl isocyanate** (CAS No: 20392-34-1), a key intermediate in chemical synthesis. Tailored for researchers, scientists, and professionals in drug development, this guide moves beyond simple data presentation to offer insights into the causality behind these properties, ensuring a robust understanding for safe and effective application.

Introduction and Molecular Context

2-Ethylhexyl isocyanate is an aliphatic isocyanate, a class of organic compounds characterized by the functional group $R-N=C=O$.^{[1][2]} Its molecular structure, consisting of a branched eight-carbon alkyl group attached to the highly reactive isocyanate moiety, dictates its physical behavior and chemical reactivity. Understanding properties such as boiling point and density is not merely academic; it is fundamental to process design, reaction kinetics, purification methodologies, and, most critically, safety protocols in the laboratory and industrial settings. The reactivity of the isocyanate group makes it a valuable building block, but also necessitates careful handling, for which a firm grasp of its physical characteristics is a prerequisite.^{[2][3]}

Core Physical Properties

The primary physical constants for **2-Ethylhexyl isocyanate** are summarized below. These values are critical for predicting the compound's behavior under various experimental conditions.

Physical Property	Value	Conditions
Boiling Point	190 °C	At standard atmospheric pressure (lit.)
Density	0.887 g/mL	At 25 °C (lit.)
Molecular Weight	155.24 g/mol	-
Flash Point	70 °C	Closed cup ^[4]

Analysis of Boiling Point

The boiling point of 190 °C is a direct consequence of the intermolecular forces governed by its molecular structure. Several factors contribute to this specific value:

- Molecular Weight:** With a molecular weight of 155.24 g/mol, the compound possesses significant London dispersion forces, which are the primary intermolecular interactions for the non-polar alkyl portion of the molecule.
- Polarity:** The isocyanate (-N=C=O) group introduces a dipole moment, leading to dipole-dipole interactions between molecules. These forces are stronger than dispersion forces alone and contribute to elevating the boiling point above that of a comparable non-polar alkane.
- Molecular Structure:** The "2-ethylhexyl" group is a branched alkyl chain. Branching tends to lower the boiling point compared to a straight-chain isomer of the same molecular weight (e.g., n-octyl isocyanate) because it reduces the surface area available for intermolecular contact, thereby weakening the overall van der Waals forces.

The interplay of these factors—moderate molecular weight, the polarity of the isocyanate group, and the steric hindrance from the branched chain—results in its characteristic boiling

point.

Analysis of Density

The density of 0.887 g/mL at 25 °C indicates that **2-Ethylhexyl isocyanate** is less dense than water. This is a crucial consideration for any aqueous workup procedures, as it will form the upper layer in an immiscible mixture. The density is typical for a liquid aliphatic compound of its size and is determined by the mass of the molecule and the efficiency with which the molecules can pack together in the liquid state. The branched structure can lead to less efficient packing compared to a linear analogue, influencing its final density.

Authoritative Methodologies for Property Determination

The trustworthiness of physical property data relies on standardized and validated experimental protocols. The values cited for **2-Ethylhexyl isocyanate** are determined using well-established methodologies.

Experimental Protocol: Boiling Point Determination

The boiling point is determined by distillation, following principles outlined in methods such as ASTM D1078.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a distillation head with a port for a calibrated thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The round-bottom flask is charged with a sample of **2-Ethylhexyl isocyanate** and a few boiling chips to ensure smooth boiling.
- **Heating:** The sample is gradually heated. The thermometer bulb must be positioned just below the side arm of the distillation head to accurately measure the temperature of the

vapor that is in equilibrium with the boiling liquid.

- **Data Collection:** The temperature is recorded when the first drop of distillate is collected in the receiving flask and remains constant during the distillation process. This stable temperature is the boiling point.
- **Pressure Correction:** The ambient atmospheric pressure is recorded, and the observed boiling point is corrected to standard pressure (760 mmHg) if necessary.

Experimental Protocol: Density Measurement

Density is precisely measured using a pycnometer or a digital density meter, which provides high accuracy and requires small sample volumes.

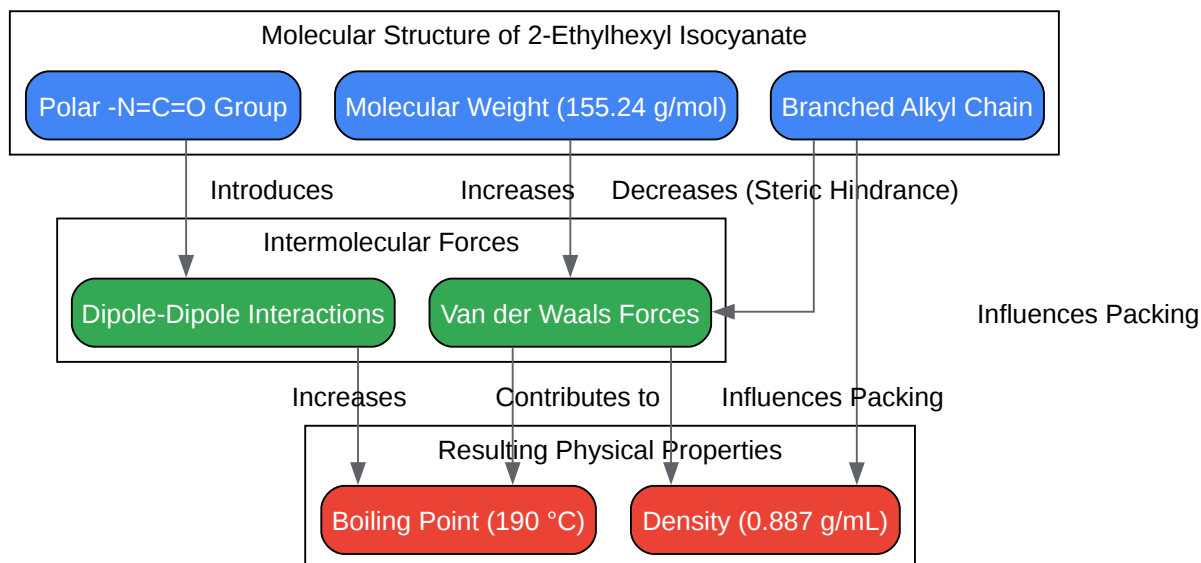
Objective: To determine the mass per unit volume of the liquid at a specified temperature.

Methodology (Using a Pycnometer):

- **Calibration:** A clean, dry pycnometer of a known volume is weighed empty (m_1). It is then filled with a reference substance of known density (e.g., deionized water) at a controlled temperature (25 °C), and weighed again (m_2). The exact volume of the pycnometer is calculated.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **2-Ethylhexyl isocyanate** at the same controlled temperature (25 °C).
- **Weighing:** The filled pycnometer is weighed (m_3).
- **Calculation:** The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = (m_3 - m_1) / V_{\text{pycnometer}}$

Visualization of Structure-Property Relationships

The following diagram illustrates the logical flow from molecular characteristics to the macroscopic physical properties of **2-Ethylhexyl isocyanate**.



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Caption: Relationship between molecular structure and physical properties.

References

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